

# phenylacetone oxime stability comparison with other metabolites

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Phenylacetone oxime

CAS No.: 13213-36-0

Cat. No.: S626832

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## Phenylacetone Oxime at a Glance

The table below summarizes the key information about **phenylacetone oxime** found in the search results.

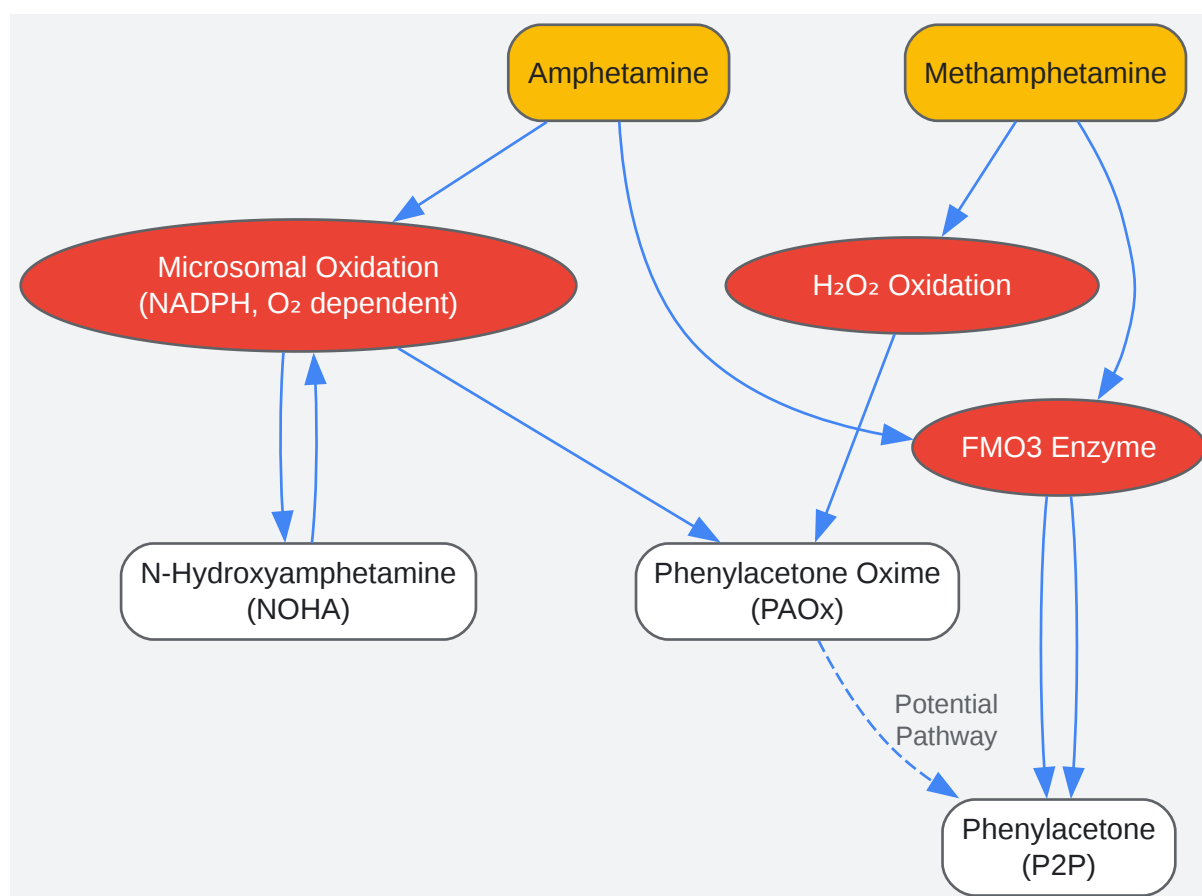
Property	Description
Chemical Relationship	A <b>metabolite</b> of amphetamine and methamphetamine [1] [2]. Also a <b>degradation product</b> from the oxidative decontamination of methamphetamine [2].
Formation Pathway	Formed from the oxidation of N-hydroxyamphetamine (NOHA) [3]. This reaction is catalyzed by flavin-containing monooxygenase (FMO) enzymes in living systems [1] and can be mimicked by hydrogen peroxide-based cleaning products in the environment [2].
Stability Data	Specific quantitative data on its stability under various conditions (e.g., pH, temperature, storage) is <b>not available</b> in the search results.

## Experimental Insights and Pathways

While direct stability comparisons are absent, the search results provide insights from experimental studies on how **phenylacetone oxime** is formed.

- **Formation in Biological Systems:** An in vitro study using rat liver microsomes demonstrated the conversion of N-hydroxyamphetamine to **phenylacetone oxime**. This reaction was found to be dependent on NADPH and oxygen, and evidence suggested it was not mediated by the cytochrome P-450 enzyme system [3].
- **Formation during Chemical Decontamination:** Research into cleaning methamphetamine contamination shows that **phenylacetone oxime** is a "distinctive product" formed when methamphetamine is oxidized with activated hydrogen peroxide [2]. This degradation pathway involves N-oxygenated intermediates and is reminiscent of the FMO-mediated pathway seen in biological systems [2].

To better understand its role, the following diagram illustrates the metabolic and chemical pathways involving **phenylacetone oxime**.



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## References

1. - Wikipedia Phenylacetone [en.wikipedia.org]
2. Chemical decontamination of methamphetamine and ... [sciencedirect.com]
3. Conversion of N-hydroxyamphetamine to phenylacetone ... [pubmed.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)